

Application Notes: MCC950 for Mitigation of Post-Cardiac Arrest Syndrome

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Compound of Interest

Compound Name: MCC950 sodium

Cat. No.: B606777

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Introduction

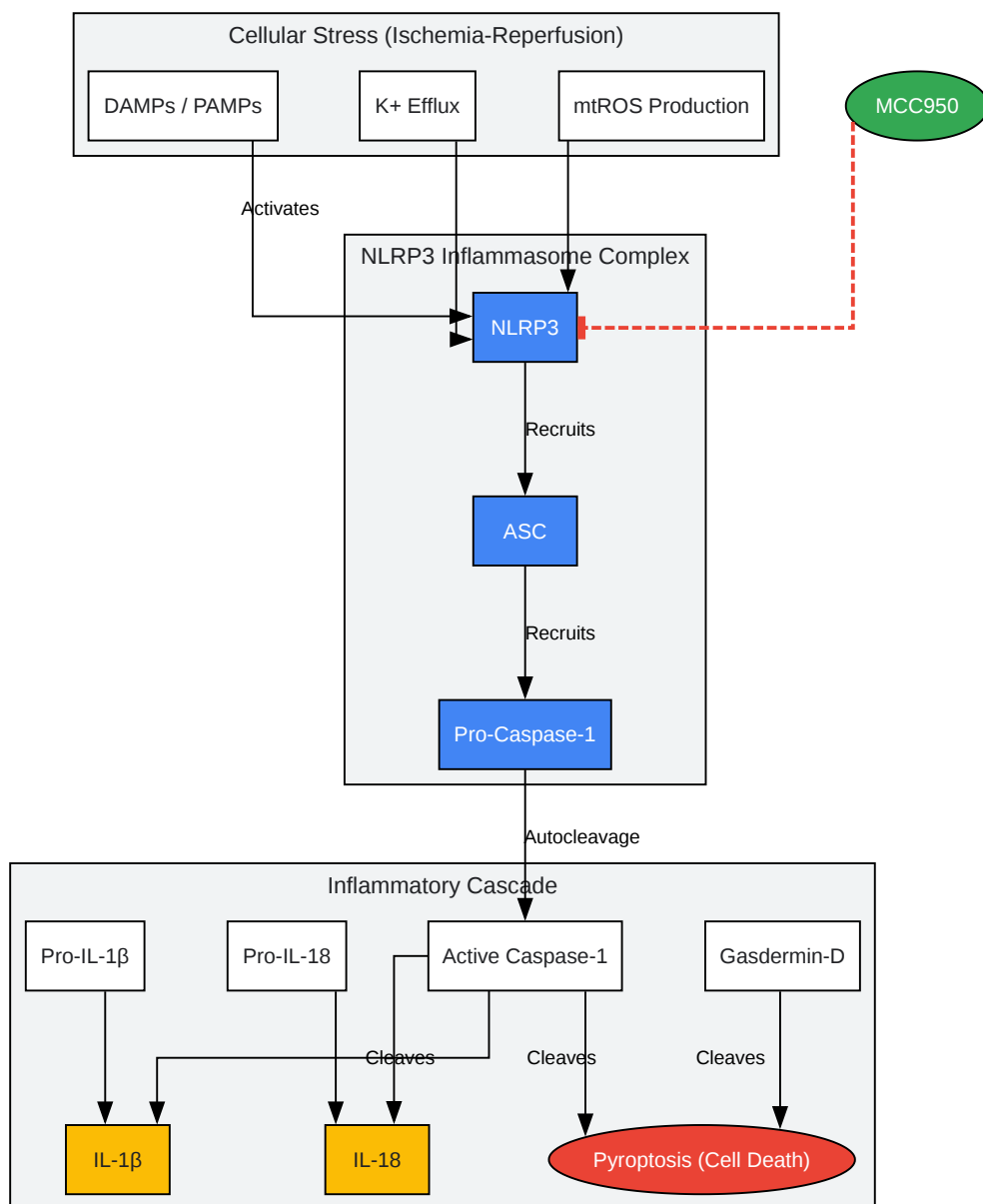
Cardiac arrest (CA) is a leading cause of mortality and long-term disability, primarily due to the systemic ischemia-reperfusion injury that constitutes post-cardiac arrest syndrome. A key driver of this pathology is a robust sterile inflammatory response. The NOD-like receptor pyrin domain-containing protein 3 (NLRP3) inflammasome, a multiprotein complex in the innate immune system, has been identified as a critical mediator of this inflammation. Upon activation by danger signals released during ischemia-reperfusion, the NLRP3 inflammasome triggers the maturation and release of potent pro-inflammatory cytokines, interleukin-1 β (IL-1 β) and IL-18, leading to myocardial dysfunction, neurological injury, and pyroptotic cell death.^{[1][2][3]}

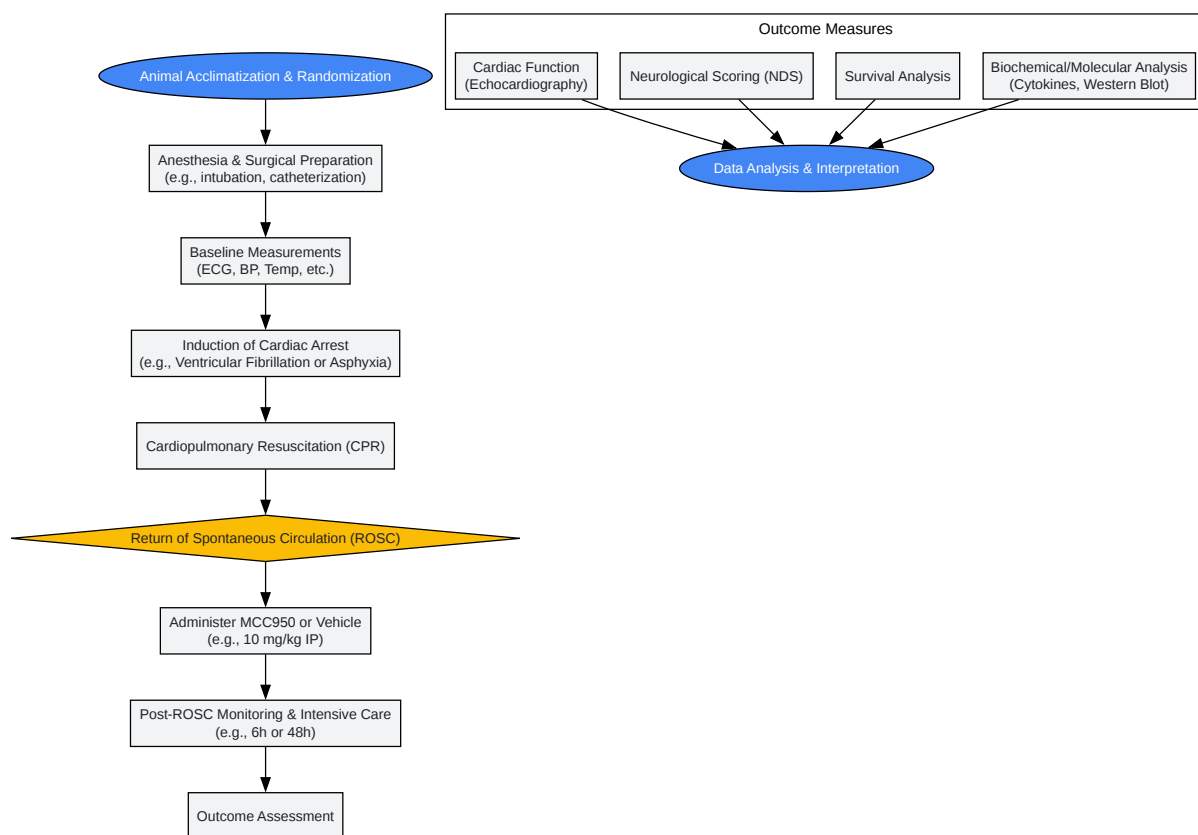
MCC950 is a potent and highly specific small-molecule inhibitor of the NLRP3 inflammasome.^{[4][5][6]} It directly targets the NLRP3 protein, preventing its conformational change and oligomerization, thereby blocking both canonical and non-canonical inflammasome activation and subsequent cytokine release.^{[4][7]} This targeted mechanism makes MCC950 a promising therapeutic candidate to ameliorate the detrimental inflammatory cascade following cardiac arrest and resuscitation. Studies in preclinical models of cardiac arrest have demonstrated that administering MCC950 after the return of spontaneous circulation (ROSC) mitigates myocardial dysfunction, improves neurological outcomes, and increases survival.^{[8][9][10]}

These application notes provide detailed protocols for utilizing MCC950 in established rodent models of cardiac arrest, summarize key quantitative outcomes, and illustrate the relevant biological pathways and experimental workflows.

Signaling Pathway and Experimental Workflow

The following diagrams illustrate the NLRP3 inflammasome signaling pathway and a generalized experimental workflow for testing MCC950 in a cardiac arrest model.





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